

Technical Guide: Mass Fragmentation Pattern of 1-(1,3-Diphenylbutyl)-2-ethylbenzene

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Compound of Interest

Compound Name: 1-(1,3-Diphenylbutyl)-2-ethylbenzene

CAS No.: 84255-46-9

Cat. No.: B12650892

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Executive Summary & Application Context

1-(1,3-Diphenylbutyl)-2-ethylbenzene (C₂₄H₂₆, MW 314.46) is a "hybrid" trimer formed via the alkylation of ethylbenzene with a styrene dimer cation (or equivalent radical mechanism). It is a critical analyte in:

- Petrochemical Quality Control: Monitoring "heavies" in Ethylbenzene/Styrene distillation bottoms.
- Polymer Safety: Identification of non-intentionally added substances (NIAS) in polystyrene food contact materials.

Unlike the symmetric styrene trimer (1,3,5-Triphenylpentane, MW 300), this molecule contains an ethyl substituent on one aromatic ring, introducing a distinct mass shift (+14 Da) and unique fragmentation pathways.

Experimental Protocol: GC-MS Characterization

To obtain reproducible fragmentation data, the following self-validating protocol is recommended. This method minimizes thermal degradation of the oligomer prior to ionization.

Instrumental Parameters

Parameter	Setting	Rationale
Inlet Temperature	280°C	High enough to volatilize C24 trimers without inducing pyrolysis.
Column	5% Phenyl-methylpolysiloxane (e.g., DB-5ms, 30m)	Standard non-polar phase provides boiling-point separation of isomers.
Carrier Gas	Helium, 1.0 mL/min (Constant Flow)	Maintains consistent ionization timing.
Ionization	EI (Electron Ionization) @ 70 eV	Standardizes fragmentation for library comparison.
Source Temp	230°C	Prevents condensation of heavy oligomers in the source.
Scan Range	m/z 40 – 450	Captures the molecular ion (314) and low-mass aromatic fragments.

Step-by-Step Workflow

- **Sample Dilution:** Dissolve the heavy residue/tar in Dichloromethane (DCM) to a concentration of ~100 ppm. Avoid methanol, which may cause precipitation of high-MW oligomers.
- **Blank Verification:** Run a solvent blank to ensure no carryover of styrene dimers (m/z 208) from previous runs.
- **Injection:** Use a Pulsed Splitless injection (20 psi pulse for 0.5 min) to maximize transfer of the heavy trimer onto the column.

- Data Validation: Verify the presence of the m/z 91 and m/z 105 ions (aromatic indicators) before searching for the molecular ion.

Mass Fragmentation Analysis

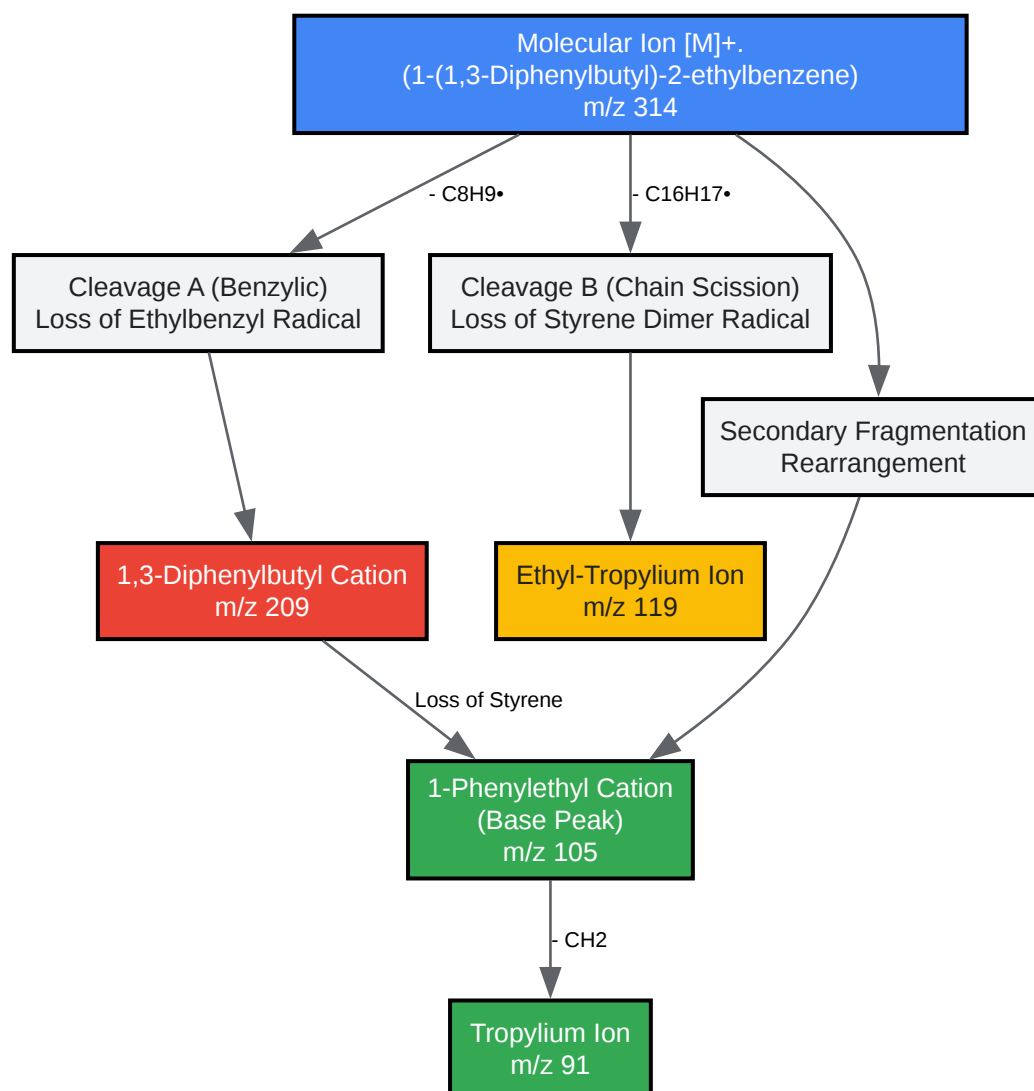
The fragmentation of **1-(1,3-Diphenylbutyl)-2-ethylbenzene** is dominated by benzylic cleavage and charge retention on the most substituted aromatic centers.

Key Diagnostic Ions

m/z (Mass-to-Charge)	Ion Identity	Structural Significance
314	$[M]^{+\bullet}$	Molecular Ion. Weak intensity (<5%). ^[1] Confirms the C ₂₄ H ₂₆ formula (Styrene Trimer + 14 Da).
209	$[C_{16}H_{17}]^+$	1,3-Diphenylbutyl Cation. Result of cleaving the bond between the ethylbenzene ring and the butyl chain.
195	$[C_{15}H_{15}]^+$	Diagnostic Fragment. Formed by cleavage within the butyl chain, retaining the ethylbenzene moiety. Differentiates this from symmetric trimers.
119	$[C_9H_{11}]^+$	Ethyl-Tropylium Ion. Specific to the ethylbenzene ring. Distinguishes this molecule from pure styrene oligomers (which yield m/z 105).
105	$[C_8H_9]^+$	1-Phenylethyl Cation. The base peak (100%). Characteristic of the styrene units in the chain.
91	$[C_7H_7]^+$	Tropylium Ion. Universal aromatic fragment.

Fragmentation Pathway Diagram

The following diagram illustrates the mechanistic cleavage leading to the diagnostic ions.



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Caption: Mechanistic fragmentation pathway of **1-(1,3-Diphenylbutyl)-2-ethylbenzene** under 70 eV Electron Ionization.

Comparative Analysis: Target vs. Alternatives

Differentiation of this specific isomer from standard styrene oligomers is crucial for identifying the source of contamination (e.g., ethylbenzene feed impurities vs. polymerization byproducts).

Comparison Table

Feature	Target: 1-(1,3-Diphenylbutyl)-2-ethylbenzene	Alternative: 1,3,5-Triphenylpentane	Alternative: Styrene Dimer (unsaturated)
Molecular Weight	314 Da	300 Da	208 Da
Origin	EB/Styrene Co-oligomerization	Pure Styrene Polymerization	Styrene Thermal Dimerization
Base Peak	m/z 105	m/z 91 or 105	m/z 91
Diagnostic Ion	m/z 119 (Ethyl-substituted ring)	None (Only m/z 91, 105, 117)	m/z 208 (Molecular Ion)
Mid-Mass Cluster	m/z 195, 209	m/z 181, 195	m/z 115, 117

Differentiation Logic

- Check Molecular Ion: If M^+ is 314, it is the ethyl-derivative. If M^+ is 300, it is the standard trimer.
- Look for m/z 119: The presence of m/z 119 is the "smoking gun" for the ethylbenzene moiety. Pure styrene oligomers lack the ethyl group and will not generate a stable ion at m/z 119 (they typically jump from 105 to 117/115).
- Retention Time: The ethyl-derivative typically elutes after the standard styrene trimer on non-polar columns due to increased molecular weight and boiling point.

References

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Sources

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